

Application Notes and Protocols for RY796

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Compound of Interest		
Compound Name:	RY796	
Cat. No.:	B15587342	Get Quote

A Selective Voltage-Gated Potassium (Kv2) Channel Inhibitor

Audience: Researchers, scientists, and drug development professionals.

Introduction

RY796 is a potent and selective inhibitor of the voltage-gated potassium (Kv) channels Kv2.1 and Kv2.2.[1] These channels are crucial regulators of neuronal excitability and play a significant role in shaping the action potential waveform.[2][3][4][5] Inhibition of Kv2 channels by RY796 has been shown to broaden the action potential and increase neuronal firing frequency, making it a valuable tool for studying the physiological roles of these channels and for investigating their potential as therapeutic targets in neurological disorders.[3][4][5]

This document provides detailed protocols for the dissolution and storage of **RY796** for both in vitro and in vivo applications, along with a summary of its key characteristics.

Physicochemical and Biological Properties

A summary of the known physicochemical and biological properties of **RY796** is presented in the table below.



Property	Value	Reference
Molecular Formula	C21H27N3O2	INVALID-LINK
Molecular Weight	353.46 g/mol	[1]
CAS Number	1393441-53-6	[1]
Appearance	White to off-white solid	INVALID-LINK
Purity	>98% (by HPLC)	INVALID-LINK
IC50 (Kv2.1)	0.25 μΜ	[1]
IC50 (Kv2.2)	0.09 μΜ	[1]
Melting Point	Not available	
рКа	Not available	

Solubility Data

RY796 exhibits high solubility in dimethyl sulfoxide (DMSO), a common solvent for preparing stock solutions for in vitro studies. For in vivo applications, specific solvent formulations are required to ensure solubility and bioavailability.

Solvent	Solubility	Notes
DMSO	100 mg/mL (282.92 mM)	Sonication may be required to achieve complete dissolution. [1] Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (≥ 7.07 mM)	For in vivo use. Prepare fresh on the day of use.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (≥ 7.07 mM)	For in vivo use. Prepare fresh on the day of use.[1]



Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **RY796** in DMSO, suitable for use in cell-based assays.

Materials:

- RY796 powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Protocol:

- Equilibrate RY796: Allow the vial of RY796 powder to come to room temperature before opening to prevent condensation.
- Calculate Required Mass: Use the following formula to determine the mass of RY796
 needed to prepare the desired volume of a 10 mM stock solution: Mass (mg) = 10 mmol/L *
 Volume (L) * 353.46 g/mol * 1000 mg/g Example: For 1 mL of a 10 mM stock solution, weigh
 out 3.53 mg of RY796.
- Weigh RY796: Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 Carefully weigh the calculated mass of RY796 powder into the tube.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock solution from 3.53 mg of RY796, this would be 1 mL.



- Ensure Complete Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes. If necessary, sonicate the solution in a water bath for short intervals until the compound is completely dissolved.[1] Visually inspect the solution against a light source to ensure there are no visible particulates.
- Aliquot and Store: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, amber microcentrifuge tubes.[6]
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[1] Protect from light.

Note on Cell Culture Applications: When preparing working solutions for cell culture, the final concentration of DMSO should be kept low (typically <0.1% to 0.5%) to avoid solvent-induced cytotoxicity.[7] Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Preparation of a Dosing Solution for In Vivo Use

This protocol describes the preparation of a dosing solution of **RY796** for in vivo studies using a common co-solvent formulation.

Materials:

- RY796 powder
- Anhydrous DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- · Sterile tubes for mixing

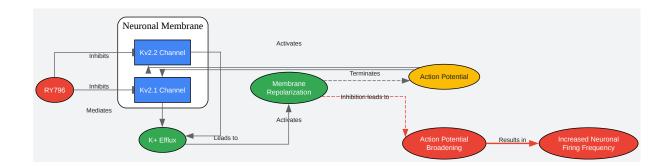
Protocol:



- Prepare a Concentrated DMSO Stock: Prepare a concentrated stock solution of RY796 in DMSO (e.g., 25 mg/mL).
- Stepwise Addition of Solvents: For a final concentration of ≥ 2.5 mg/mL, add the solvents sequentially as follows (for a 1 mL final volume): a. To 100 μL of the 25 mg/mL RY796 stock solution in DMSO, add 400 μL of PEG300. Mix thoroughly until the solution is clear. b. Add 50 μL of Tween-80 to the mixture and mix until homogeneous. c. Add 450 μL of sterile saline to bring the final volume to 1 mL. Mix thoroughly.
- Use Immediately: It is recommended to prepare this dosing solution fresh on the day of use. [1] If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1]

Visualization of Signaling Pathways and Workflows Signaling Pathway of Kv2 Channel Inhibition by RY796

The following diagram illustrates the impact of **RY796** on neuronal excitability through the inhibition of Kv2.1 and Kv2.2 channels.



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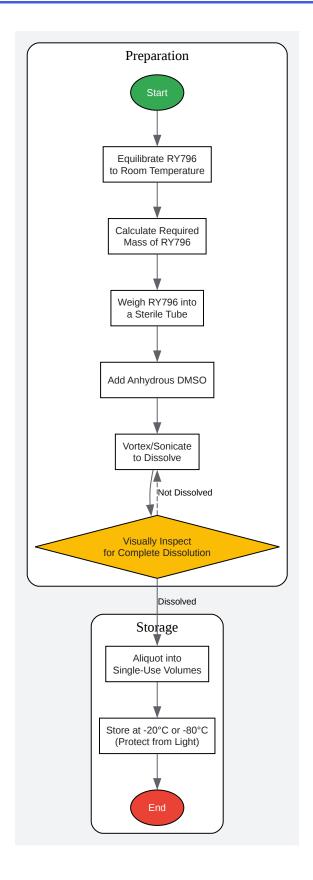
Caption: Inhibition of Kv2.1/2.2 channels by **RY796** impairs membrane repolarization, leading to action potential broadening and increased neuronal firing.



Experimental Workflow for RY796 Stock Solution Preparation

The following diagram outlines the key steps for preparing a stock solution of RY796.





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Caption: Workflow for the preparation and storage of an RY796 stock solution.



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